

Comparative IC50 of Butyrolactone 3 against PCAF and CBP

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Compound of Interest

Compound Name: *Butyrolactone 3*

Cat. No.: *B8103472*

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Comparative IC50 of **Butyrolactone 3** against PCAF and CBP[1][2]

Executive Summary

Butyrolactone 3 (MB-3) is a small-molecule histone acetyltransferase (HAT) inhibitor with distinct selectivity for the GCN5/PCAF (KAT2A/KAT2B) family over the CBP/p300 (KAT3A/KAT3B) family.

- **Primary Target (GCN5/PCAF):** MB-3 inhibits GCN5 with an IC50 of 100 μ M.[2][3][4][5][6][7]
Due to high structural homology (73% identity), it is functionally utilized as a dual GCN5/PCAF inhibitor in biological systems.
- **Off-Target (CBP):** MB-3 exhibits weak inhibitory activity against CBP, with an IC50 of 500 μ M.
- **Selectivity:** MB-3 demonstrates approximately 5-fold selectivity for GCN5/PCAF over CBP.
- **Mechanism:** Unlike many HAT inhibitors that compete with Acetyl-CoA, MB-3 is substrate-competitive, binding to the enzyme with affinity comparable to the natural histone H3 substrate.

Comparative Analysis: MB-3 vs. Alternative HAT Inhibitors

The following table contrasts the potency and selectivity of MB-3 against other common HAT inhibitors. Note that while MB-3 is less potent (higher IC₅₀) than newer synthetic inhibitors like PU139, its mechanism as a substrate mimetic offers a unique utility in dissecting histone-binding dynamics.

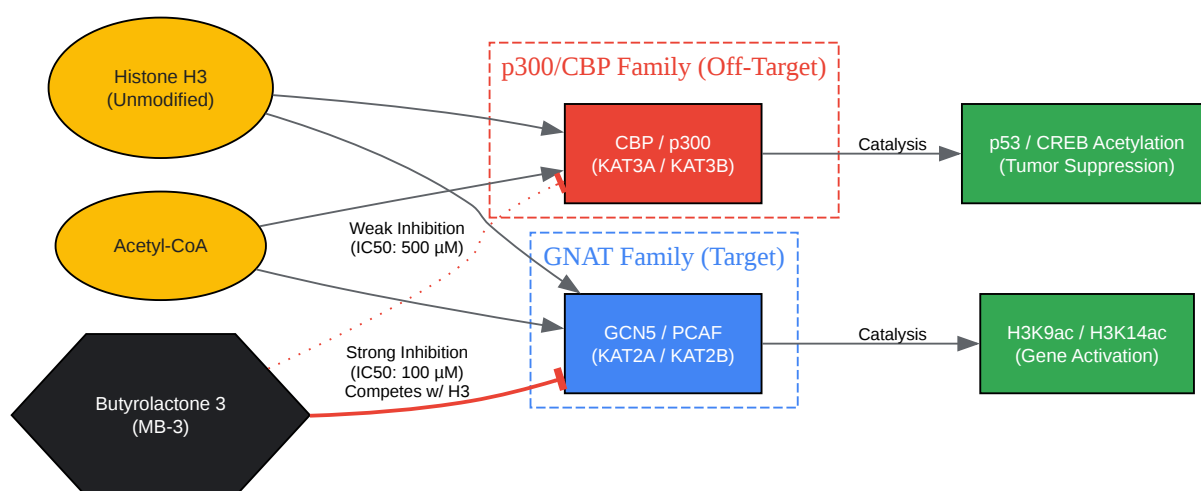
Compound	Primary Target	IC ₅₀ (GCN5/PCAF F)	IC ₅₀ (CBP/p300)	Selectivity Profile	Mechanism of Action
Butyrolactone 3 (MB-3)	GCN5 / PCAF	100 µM (GCN5)	500 µM	~5-fold (GCN5 vs CBP)	Substrate Competitive (Histone H3)
PU139	Pan-HAT	8.39 µM (GCN5) 9.74 µM (PCAF)	2.49 µM (CBP)	Low (Pan-inhibitor)	Acetyl-CoA Competitive
Anacardic Acid	p300 / PCAF	~5 µM (PCAF)	~8.5 µM (p300)	Low (Dual Family)	Non-competitive / Mixed
C646	p300 / CBP	> 20 µM	~0.4 µM (Ki)	High (p300 Selective)	Acetyl-CoA Competitive

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Technical Insight: The IC₅₀ of MB-3 (100 µM) is relatively high compared to nanomolar inhibitors like C646. However, its utility lies in its specific interference with the histone-binding groove rather than the Acetyl-CoA pocket, which is highly conserved across many metabolic enzymes. This reduces metabolic off-target effects common with Acetyl-CoA competitors.

Mechanistic Pathway & Inhibition Logic[5]

The GNAT family (GCN5/PCAF) and p300/CBP family play distinct roles in cell signaling.[8][9] MB-3 selectively disrupts GCN5-mediated acetylation of Histone H3 (specifically H3K9 and H3K14), affecting cell cycle progression and DNA repair, while largely sparing the CBP-mediated transactivation of transcription factors like p53 and CREB at physiological concentrations.



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Figure 1: Selective inhibition pathway of MB-3. The compound competitively blocks histone substrate binding at GCN5/PCAF sites, preventing H3K9/K14 acetylation.

Validated Experimental Protocol: Fluorometric HAT Activity Assay

To verify the IC₅₀ of MB-3 in your specific biological context, use the following self-validating protocol. This assay avoids radioactive labels by coupling the production of Coenzyme A (CoA-SH) to a fluorometric readout.

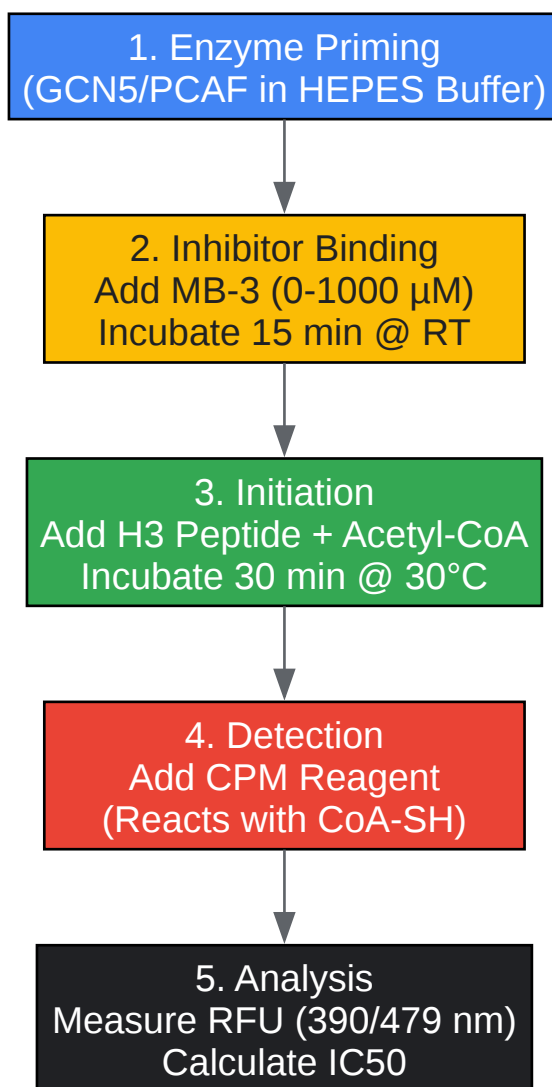
Materials Required

- Enzyme: Recombinant Human GCN5 or PCAF (active domain).
- Substrate: H3 peptide (residues 1-20) containing Lys14.
- Co-factor: Acetyl-CoA (50 μ M final).
- Inhibitor: **Butyrolactone 3** (dissolved in DMSO; prepare serial dilutions: 0, 10, 50, 100, 200, 500, 1000 μ M).
- Detection Reagent: Thiol-sensitive fluorophore (e.g., CPM - 7-Diethylamino-3-(4-maleimidophenyl)-4-methylcoumarin).

Step-by-Step Workflow

- Enzyme Priming:
 - Dilute GCN5/PCAF enzyme to 50 ng/well in Assay Buffer (50 mM HEPES pH 8.0, 0.1 mM EDTA, 0.01% Triton X-100).
 - Critical Control: Include a "No Enzyme" blank to measure background fluorescence.
- Inhibitor Incubation (Equilibrium Phase):
 - Add 5 μ L of MB-3 serial dilutions to the enzyme.
 - Incubate for 15 minutes at Room Temperature (RT).
 - Why? This allows MB-3 to occupy the histone-binding groove before the substrate is introduced.
- Reaction Initiation:
 - Add 20 μ L of Substrate Mix (Histone H3 peptide + Acetyl-CoA).
 - Final Volume: 50 μ L.
 - Incubate for 30 minutes at 30°C.
- Quenching & Detection:

- Stop reaction by adding 50 μ L of CPM reagent (dissolved in isopropanol).
- Incubate for 15 minutes in the dark.
- Measure Fluorescence: Ex/Em = 390/479 nm.
- Data Analysis:
 - Plot Relative Fluorescence Units (RFU) vs. Log[MB-3].
 - Fit to a sigmoidal dose-response curve to calculate IC₅₀.



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Figure 2: Fluorometric HAT inhibition assay workflow. The detection of free CoA-SH (a byproduct of acetylation) correlates directly with enzyme activity.

References

- National Institutes of Health (NIH) / PubMed. Chemical inhibition of the Arabidopsis histone acetyltransferase activity by γ -butyrolactone (MB-3). [[Link](#)]

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